

Butyraldehyde CAS number and IUPAC name

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Compound of Interest

Compound Name: Butyraldehyde

Cat. No.: B050154

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Core Identification and Nomenclature

Butyraldehyde, an organic compound and the aldehyde derivative of butane, is a significant intermediate in the chemical industry.^[1] It is a colorless, flammable liquid characterized by a pungent, unpleasant odor.^{[1][2]}

- IUPAC Name: Butanal^{[1][3]}
- CAS Number: 123-72-8^{[1][2][4][5][6]}
- Chemical Formula: C₄H₈O^{[1][4]}

Physicochemical and Safety Data

The following table summarizes the key quantitative properties and safety parameters of **butyraldehyde**. All data is presented for easy comparison and reference.

| Property | Value |
|--------------------------|---------------------------------------|
| Molar Mass | 72.11 g/mol [1][4] |
| Density | ~0.80 g/cm ³ at 20°C[1][4] |
| Melting Point | -96 °C (-141 °F)[1][4] |
| Boiling Point | 74.8 °C (166.6 °F)[1][4] |
| Flash Point | -7 °C (19 °F) (closed cup)[1][4] |
| Autoignition Temperature | 230 °C (446 °F)[1] |
| Solubility in Water | 7.1 g/100 mL (at 25 °C)[2] |
| Refractive Index (nD) | ~1.380 - 1.387 at 20°C[2][4] |
| Vapor Pressure | 91.5 mmHg at 20°C (68°F)[2][7] |
| Vapor Density | 2.5 (relative to air)[2][7] |
| Explosive Limits in Air | 1.9–12.5% by volume[1][2] |
| LD50 (rat, oral) | 2490 mg/kg[1] |

Synthesis and Experimental Protocols

Butyraldehyde is produced industrially through several key processes. The dominant method is the hydroformylation of propylene.

Protocol: Hydroformylation of Propylene (Low-Pressure Rhodium Catalyst)

This method is the most common industrial route, favored for its high efficiency and selectivity for the normal (n-) isomer over the iso-isomer.[8][9]

- Objective: To synthesize n-**butyraldehyde** from propylene, carbon monoxide, and hydrogen.
- Reactants:
 - Propylene (CH₃CH=CH₂)

- Synthesis Gas (a mixture of H₂ and CO)
- Catalyst: A rhodium-based catalyst, often a complex with a phosphine ligand such as triphenylphosphine (TPP) or a water-soluble ligand like tppts.[1][9]
- Reaction Conditions:
 - Temperature: 90–120°C[8]
 - Pressure: 1.96 MPa (approximately 20 atmospheres)[8]
- Procedure:
 - Propylene and synthesis gas are introduced into a reactor containing the rhodium catalyst. [10]
 - The reaction is typically carried out in a homogeneous or a two-phase (aqueous/organic) system.[9] In the two-phase system, the water-soluble rhodium catalyst remains in the aqueous phase, while the propylene is converted to **butyraldehyde**, which forms a separate, less dense organic phase.[1]
 - This phase separation simplifies catalyst recovery and recycling.[9]
 - The **butyraldehyde** product is then separated from the unreacted gases and the catalyst solution.
 - The process yields a high ratio of n-**butyraldehyde** to isobutyraldehyde, often between 8:1 and 10:1.[8]
- Overall Reaction: $\text{CH}_3\text{CH}=\text{CH}_2 + \text{H}_2 + \text{CO} \rightarrow \text{CH}_3\text{CH}_2\text{CH}_2\text{CHO}$ [1]

Protocol: Catalytic Dehydrogenation of n-Butanol

Butyraldehyde can also be produced by the catalytic dehydrogenation of n-butanol.[1]

- Objective: To synthesize **butyraldehyde** by removing hydrogen from n-butanol.
- Reactant: n-Butanol (CH₃CH₂CH₂CH₂OH)

- Catalyst: Typically copper or silver-based catalysts.[\[11\]](#)[\[12\]](#)
- Procedure:
 - Vaporized n-butanol is passed over a heated catalyst bed.
 - The alcohol undergoes dehydrogenation to form **butyraldehyde** and hydrogen gas.
 - The resulting mixture is cooled to condense the **butyraldehyde** and any unreacted butanol.
 - The final product is purified by distillation.

Protocol: Laboratory Oxidation of 1-Butanol

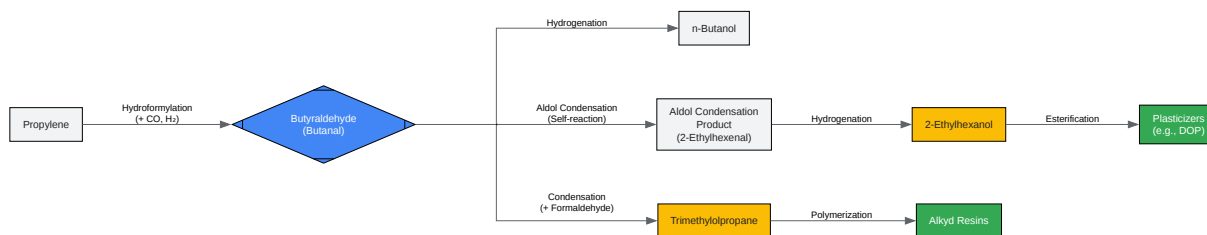
A common laboratory-scale synthesis involves the oxidation of 1-butanol using an oxidizing agent like potassium dichromate in an acidic solution.[\[12\]](#)

- Objective: To synthesize **butyraldehyde** via controlled oxidation of 1-butanol.
- Reactants:
 - 1-Butanol
 - Potassium Dichromate ($K_2Cr_2O_7$)
 - Concentrated Sulfuric Acid (H_2SO_4)
- Procedure:
 - Prepare a solution of potassium dichromate in water and carefully add concentrated sulfuric acid.
 - Add this oxidizing solution dropwise to 1-butanol while maintaining a controlled temperature.
 - The reaction is kept at a temperature that allows the **butyraldehyde** (boiling point $\sim 75^\circ C$) to distill off as it is formed, preventing its further oxidation to butyric acid.[\[12\]](#)

- The collected distillate, containing **butyraldehyde** and water, is separated.
- The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate) and purified by fractional distillation to yield pure **butyraldehyde**.[\[12\]](#)[\[13\]](#)

Chemical Reactivity and Industrial Applications

Butyraldehyde's reactivity is dominated by its aldehyde functional group, making it a versatile precursor for a wide range of chemicals.[\[1\]](#)[\[14\]](#)



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Caption: Industrial conversion of propylene to major chemical products via **butyraldehyde**.

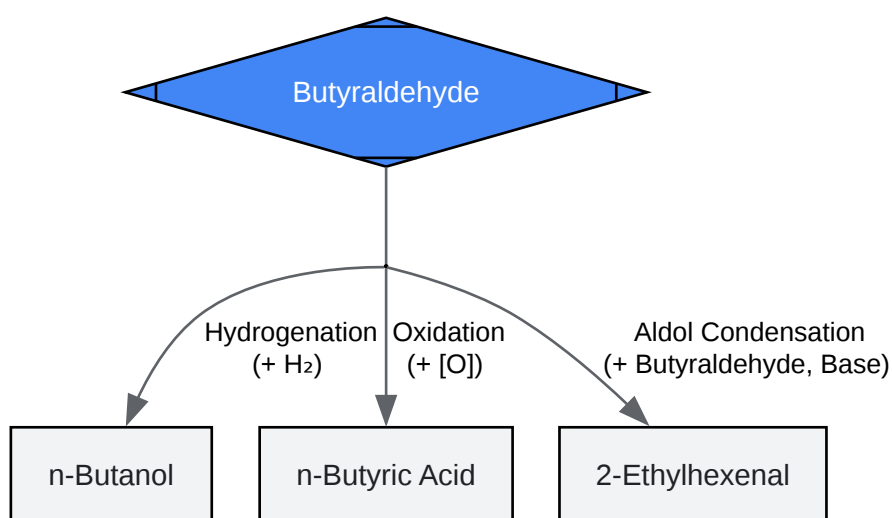
Key Reactions:

- Hydrogenation: **Butyraldehyde** is readily hydrogenated to produce n-butanol, an important solvent and chemical intermediate.[\[1\]](#)[\[14\]](#)
- Oxidation: Oxidation of **butyraldehyde** yields n-butyric acid.[\[1\]](#)[\[14\]](#)
- Aldol Condensation: In the presence of a base, two molecules of **butyraldehyde** undergo an aldol condensation to form 2-ethylhexenal. This intermediate is then hydrogenated to

produce 2-ethylhexanol.[1][14]

Major Applications:

- **Plasticizers:** The most significant use of **butyraldehyde** is as a precursor to 2-ethylhexanol, which is a key alcohol in the production of major plasticizers like bis(2-ethylhexyl) phthalate (DOP).[1]
- **Synthetic Resins:** It is a crucial intermediate in the synthesis of trimethylolpropane, which is used to produce alkyd resins for coatings and paints.[1][14] It is also used in making melamine and urea resins.[4]
- **Rubber Accelerators:** It serves as a raw material for manufacturing rubber vulcanization accelerators.[5][11]
- **Solvents and Other Chemicals:** **Butyraldehyde** is a precursor to n-butanol, various esters, pharmaceuticals, pesticides, and perfumes.[4][5]



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Caption: Core reaction pathways of **butyraldehyde**.

Safety, Handling, and Storage

Butyraldehyde is a hazardous substance requiring strict safety protocols.

- Hazards:
 - Flammability: It is a highly flammable liquid and vapor with a low flash point.[2][15] Vapors can form explosive mixtures with air.[1]
 - Reactivity: It can react vigorously with oxidizing materials, strong acids, and strong bases, potentially leading to exothermic condensation or polymerization reactions.[2][7]
 - Health: It can cause serious eye irritation and may be harmful if inhaled.[2][16]
- Handling:
 - Handle in a well-ventilated area, using explosion-proof equipment.[15][16]
 - Keep away from all ignition sources, including heat, sparks, and open flames.[15][17]
 - Use non-sparking tools and take precautionary measures against static discharge.[17][18]
 - Wear appropriate personal protective equipment (PPE), including protective gloves, and eye/face protection.[17][18]
- Storage:
 - Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[15][17]
 - Keep containers tightly closed.[15][16]
 - Ground and bond containers and receiving equipment during transfer.[15]

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